

An In-depth Technical Guide to 2-(Piperidin-4-yl)acetic Acid

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Compound of Interest

Compound Name: 2-(Piperidin-4-yl)acetic acid

Cat. No.: B554703

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Piperidin-4-yl)acetic acid**, a versatile chemical scaffold with significant applications in pharmaceutical research. This document details its chemical properties, synthesis, and its role as a key building block in the development of novel therapeutics, particularly as a gamma-aminobutyric acid (GABA) analogue and as a precursor for potent enzyme inhibitors.

Core Compound Identification and Properties

2-(Piperidin-4-yl)acetic acid is a piperidine derivative characterized by an acetic acid moiety attached to the 4-position of the piperidine ring. It is most commonly available as its hydrochloride salt to improve stability and solubility.

Table 1: Physicochemical Properties of **2-(Piperidin-4-yl)acetic Acid** and its Hydrochloride Salt

Property	2-(Piperidin-4-yl)acetic acid	2-(Piperidin-4-yl)acetic acid hydrochloride
CAS Number	51052-78-9	73415-84-6 [1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₇ H ₁₃ NO ₂	C ₇ H ₁₄ CINO ₂ [1] [2] [6]
Molecular Weight	143.18 g/mol	179.64 g/mol [1] [6]
IUPAC Name	2-(piperidin-4-yl)acetic acid	2-(piperidin-4-yl)acetic acid;hydrochloride
Synonyms	4-Piperidineacetic acid	4-Carboxymethylpiperidine hydrochloride [6]
Appearance	Solid	Pale yellow solid [3]
Melting Point	Not readily available	158-159 °C [3]
Storage	Inert atmosphere, Room Temperature	Room temperature [2] [3]

Synthesis and Chemical Data

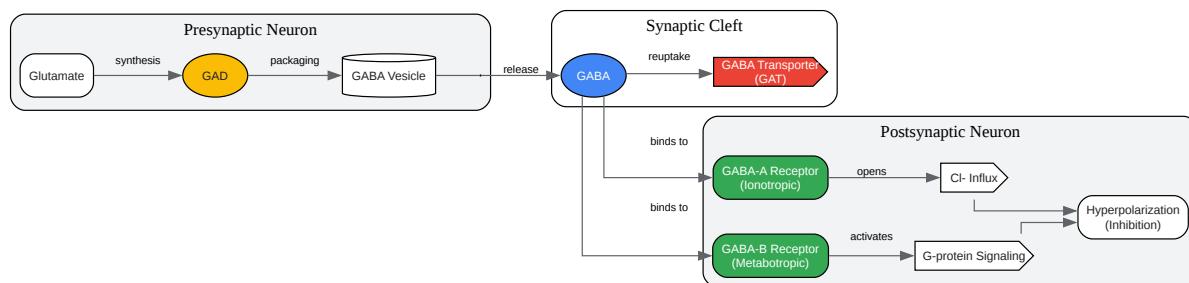
The synthesis of **2-(piperidin-4-yl)acetic acid** and its derivatives is a critical aspect of its utility in drug discovery. A common synthetic route involves the reductive amination of a suitable keto-acid or the modification of pre-existing piperidine rings. For instance, derivatives can be prepared by reacting **2-(piperidin-4-yl)acetic acid** hydrochloride with various agents to modify the piperidine nitrogen.

Biological Activity and Therapeutic Potential

2-(Piperidin-4-yl)acetic acid serves as a foundational structure for compounds targeting various biological systems. Its structural similarity to GABA, the primary inhibitory neurotransmitter in the central nervous system, makes it a valuable starting point for the design of GABAergic modulators. Furthermore, its chemical handles allow for its incorporation into more complex molecules, such as enzyme inhibitors and proteolysis-targeting chimeras (PROTACs).

GABAergic System Modulation

The GABAergic signaling pathway is crucial for regulating neuronal excitability. Dysregulation of this system is implicated in numerous neurological and psychiatric disorders. GABA exerts its effects through ionotropic GABA-A receptors and metabotropic GABA-B receptors. The structural motif of **2-(piperidin-4-yl)acetic acid** can be found in molecules designed to interact with these receptors or associated proteins like GABA transporters (GATs).



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